

Biotin-PEG4-Methyltetrazine: A Technical Guide to Storage, Handling, and Application

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Compound of Interest		
Compound Name:	Biotin-PEG4-methyltetrazine	
Cat. No.:	B15580235	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive recommendations for the storage and handling of **Biotin-PEG4-methyltetrazine**. It includes detailed experimental protocols, quantitative data summaries, and safety information to ensure optimal performance and safe laboratory practices for professionals in research and drug development.

Biotin-PEG4-methyltetrazine is a key reagent in bioconjugation, leveraging the power of bioorthogonal click chemistry. It features a biotin moiety for high-affinity binding to streptavidin, a hydrophilic tetraethylene glycol (PEG4) spacer to enhance solubility and reduce steric hindrance, and a highly reactive methyltetrazine group. The methyltetrazine component enables rapid and specific covalent bond formation with molecules containing a transcyclooctene (TCO) group through an inverse-electron-demand Diels-Alder (iEDDA) cycloaddition. This reaction is notable for its exceptional speed and biocompatibility, as it proceeds efficiently under physiological conditions without the need for cytotoxic catalysts.

Core Recommendations: Storage and Stability

Proper storage of **Biotin-PEG4-methyltetrazine** is critical to maintain its reactivity, particularly the moisture-sensitive methyltetrazine moiety. The following table summarizes the recommended storage conditions for the compound in both solid and solution forms.

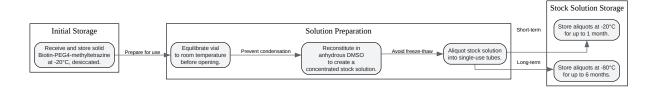


Form	Storage Temperature	Duration of Stability	Key Considerations
Solid	-20°C	Up to 24 months	Store desiccated and protected from light. Equilibrate the vial to room temperature before opening to prevent condensation.
Stock Solution (in anhydrous DMSO)	-20°C	Up to 1 month	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Keep vials tightly sealed to prevent moisture contamination.[1]
Stock Solution (in anhydrous DMSO)	-80°C	Up to 6 months	Aliquot into single-use volumes. Offers longer-term stability compared to -20°C storage.[1]

Handling and Reconstitution Workflow

The following workflow outlines the best practices for handling **Biotin-PEG4-methyltetrazine**, from initial receipt to the preparation of working solutions, to ensure the integrity of the reagent.





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Caption: Recommended workflow for the handling and preparation of **Biotin-PEG4-methyltetrazine** stock solutions.

Experimental Protocol: Biotinylation of a TCO-Functionalized Protein

This protocol details the procedure for labeling a protein that has been previously modified to contain a trans-cyclooctene (TCO) group with **Biotin-PEG4-methyltetrazine**.

Materials:

- TCO-functionalized protein (1-5 mg/mL in an amine-free buffer, e.g., PBS pH 7.4)
- Biotin-PEG4-methyltetrazine
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Reaction Buffer (e.g., Phosphate-Buffered Saline, PBS, pH 7.4)
- Desalting spin column or dialysis equipment for purification

Procedure:

 Protein Preparation: Ensure the TCO-functionalized protein is solubilized in the appropriate reaction buffer at a concentration of 1-5 mg/mL.[2]



• Reagent Preparation:

- Allow the vial of solid Biotin-PEG4-methyltetrazine to equilibrate to room temperature before opening.
- Prepare a 10 mM stock solution of Biotin-PEG4-methyltetrazine in anhydrous DMSO.[2]
- Biotinylation Reaction:
 - Add a 1.5 to 5-fold molar excess of the Biotin-PEG4-methyltetrazine stock solution to the TCO-functionalized protein solution.[2][3] The optimal molar ratio may need to be determined empirically, with more dilute protein solutions potentially requiring a higher molar excess.[3]
 - Incubate the reaction mixture for 30-60 minutes at room temperature with gentle mixing.[2]
 Reaction progress can sometimes be visually monitored by the disappearance of the pink/red color of the tetrazine.

Purification:

Remove the unreacted, excess Biotin-PEG4-methyltetrazine from the labeled protein.
 This is typically achieved using a desalting spin column for rapid buffer exchange or by dialysis against a suitable storage buffer.[2]

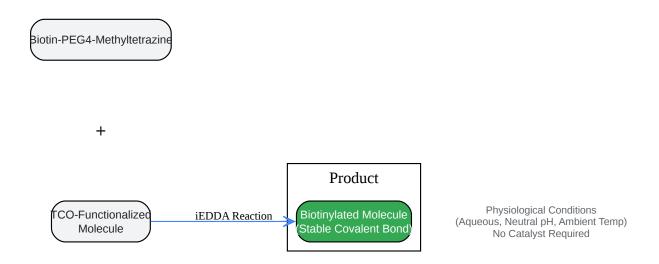
Storage:

- Store the purified biotinylated protein at 4°C for short-term use.
- For long-term storage, it is recommended to store the final product at -20°C.[2]

Mechanism of Action: Inverse-Electron-Demand Diels-Alder Cycloaddition

The utility of **Biotin-PEG4-methyltetrazine** is centered on the highly efficient and specific iEDDA reaction between the methyltetrazine and a TCO-containing molecule. This bioorthogonal "click chemistry" reaction forms a stable dihydropyridazine linkage.





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Caption: The bioorthogonal reaction between **Biotin-PEG4-methyltetrazine** and a TCO-functionalized molecule.

Safety and Disposal

Personal Protective Equipment (PPE):

- Gloves: Wear chemically resistant nitrile gloves.
- Eye Protection: Use safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat is required to prevent skin contact.
- Respiratory Protection: When handling the solid powder, a dust mask or respirator may be necessary to avoid inhalation.

All handling of the solid compound and concentrated solutions should be performed in a certified chemical fume hood.

Disposal: Biotin-PEG4-methyltetrazine should be treated as hazardous chemical waste.

• Do not dispose of this compound down the drain or in regular trash.



- All disposable items that have come into contact with the reagent must be placed in a designated hazardous waste container.
- Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor, following all local, state, and federal regulations.

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